

Personal protective equipment for handling TG-100435

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Compound of Interest

Compound Name: TG-100435

Cat. No.: B1150180

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Essential Safety and Handling Guide for TG-100435

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **TG-100435**, a multi-targeted protein tyrosine kinase inhibitor. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Compound Information

TG-100435, with the chemical name [7-(2,6-dichloro-phenyl)-5-methyl-benzo[1][2][3]triazin-3-yl]-[4-(2-pyrrolidin-1-yl-ethoxy)-phenyl]-amine, is a potent inhibitor of several tyrosine kinases, including Src, Lyn, Abl, Yes, Lck, and EphB4.[4] It is orally active and undergoes metabolism to a more potent N-oxide metabolite, TG100855.[4] Due to its potent biological activity, **TG-100435** should be handled with care, assuming it is a potentially hazardous substance.

Quantitative Data

While a specific Safety Data Sheet (SDS) with comprehensive quantitative data for **TG-100435** is not publicly available, the following table summarizes key known information.

Property	Value	Source
Target Kinases (Inhibition Constant, Ki)	Src, Lyn, Abl, Yes, Lck, EphB4 (13-64 nM)	[4]
Metabolism	Predominantly converted to the more potent N-oxide metabolite, TG100855.	[4]

Note: In the absence of a specific SDS, researchers should treat **TG-100435** as a compound with unknown toxicological properties and handle it with the highest degree of caution.

Personal Protective Equipment (PPE)

Given the potent nature of **TG-100435** as a tyrosine kinase inhibitor, a comprehensive approach to personal protection is mandatory.

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	A lab coat or disposable gown.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the compound in powder form or when there is a risk of aerosolization.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.

- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Use dedicated equipment (spatulas, weighing paper, etc.) for handling the compound.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and dark place.
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

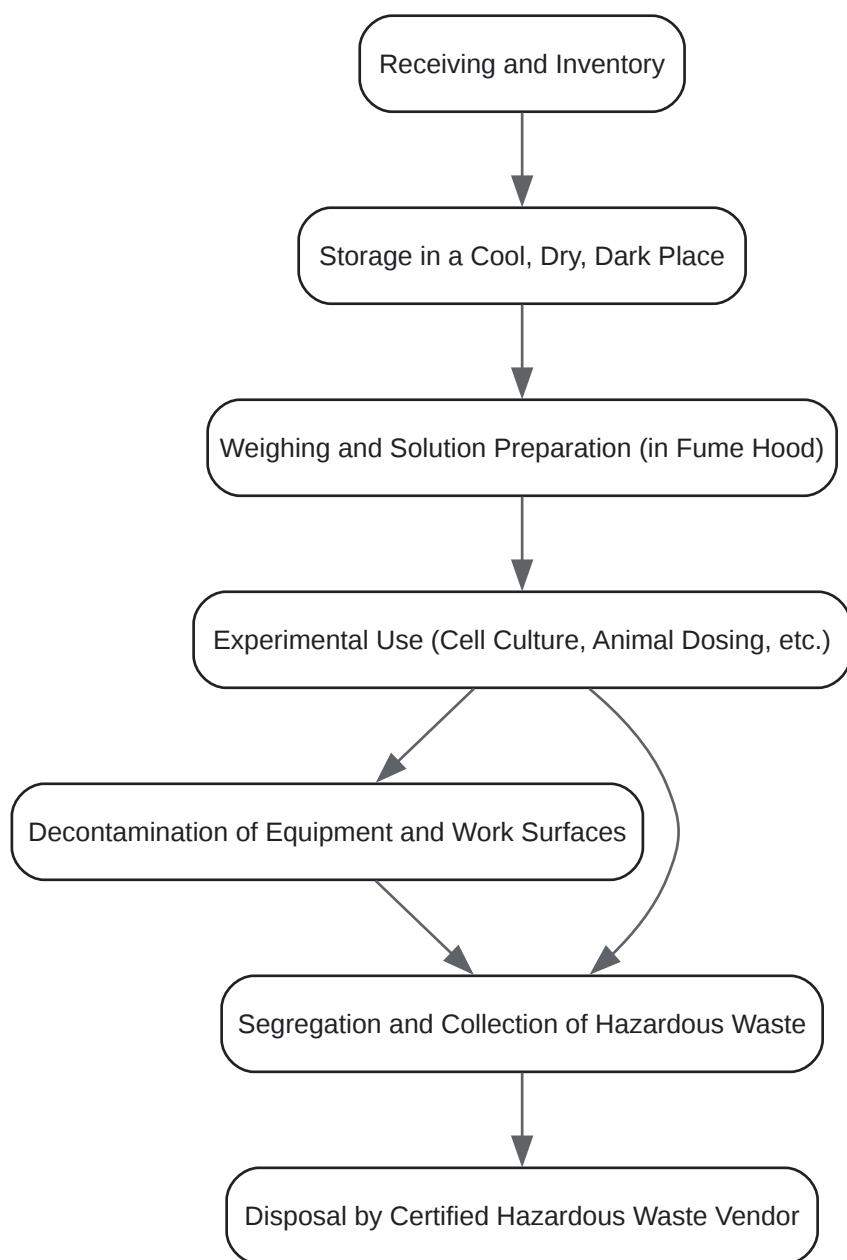
All waste materials contaminated with **TG-100435** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Operational Plan:

- Segregation: Segregate all **TG-100435** waste from other laboratory waste. This includes contaminated PPE, weighing paper, pipette tips, and any unused compound.
- Containment: Place all solid waste into a clearly labeled, sealed, and puncture-resistant container. Liquid waste should be collected in a compatible, sealed container.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the name "**TG-100435**."
- Disposal: Arrange for pick-up and disposal by a certified hazardous waste management company. Do not dispose of **TG-100435** down the drain or in regular trash.

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **TG-100435** in a research setting.



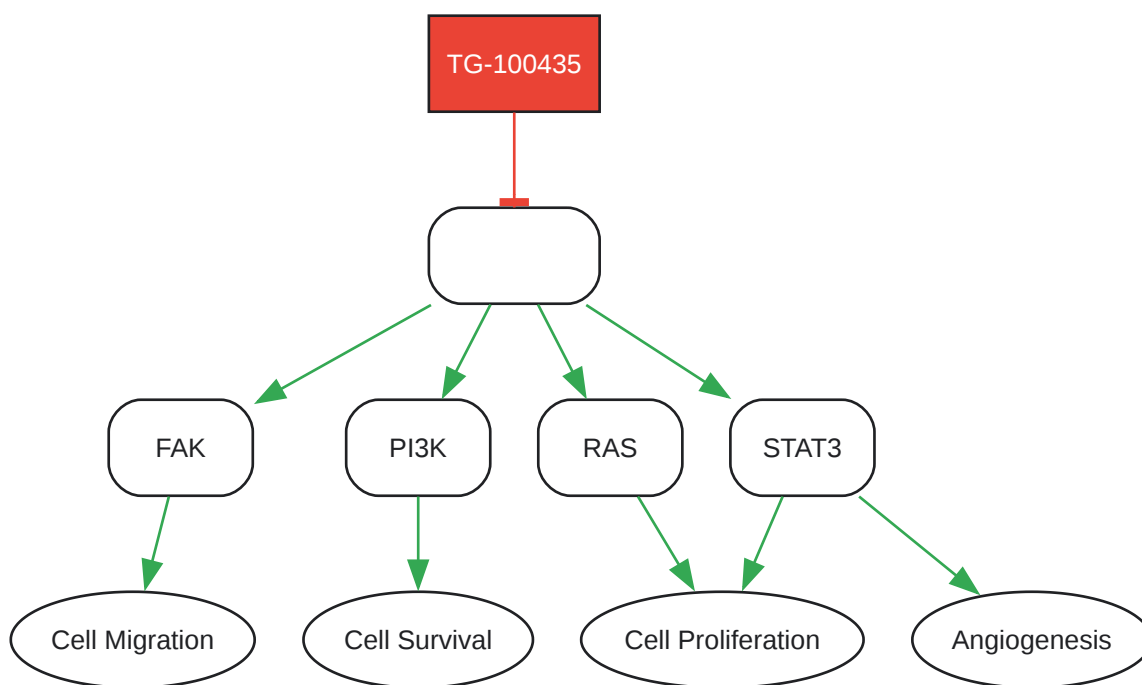
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Caption: Experimental workflow for handling **TG-100435**.

Signaling Pathways

TG-100435 is known to inhibit Src and EphB4 kinases. The diagrams below illustrate the general signaling pathways associated with these kinases.

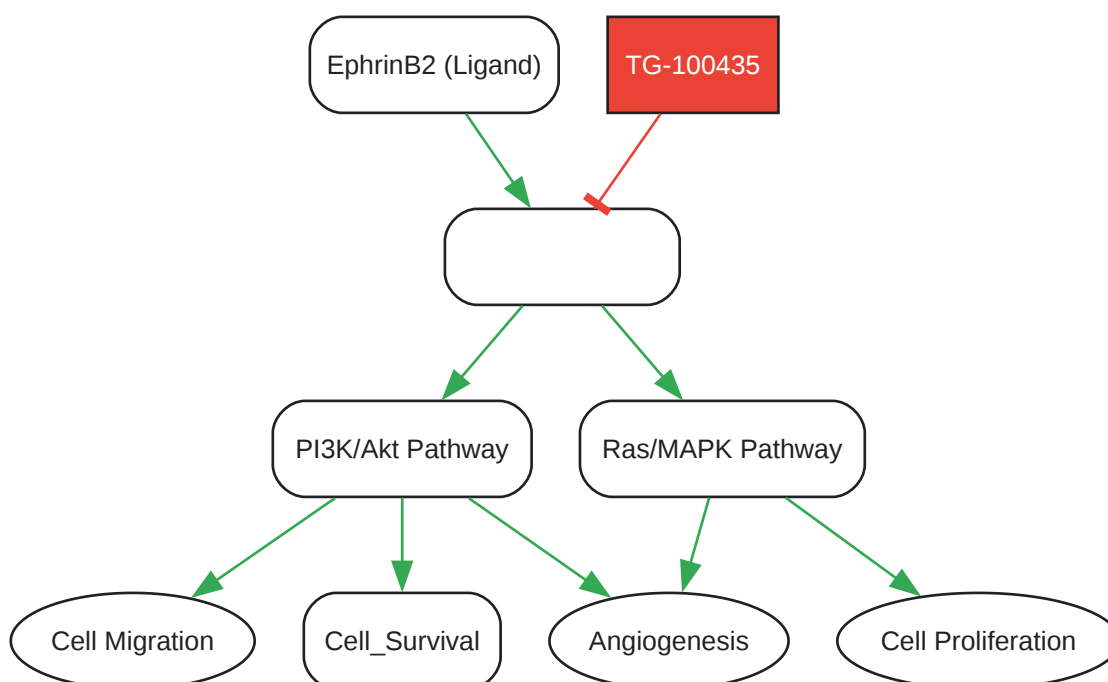
Src Kinase Signaling Pathway



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Caption: Simplified Src kinase signaling pathway and inhibition by **TG-100435**.

EphB4 Signaling Pathway



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Caption: Simplified EphB4 signaling pathway and inhibition by **TG-100435**.

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- 4. Metabolism and pharmacokinetics of a novel Src kinase inhibitor TG100435 ([7-(2,6-dichloro-phenyl)-5-methyl-benzo[1,2,4]triazin-3-yl]-[4-(2-pyrrolidin-1-yl-ethoxy)-phenyl]-amine) and its active N-oxide metabolite TG100855 ([7-(2,6-dichloro-phenyl)-5-methylbenzo[1,2,4]triazin-3-yl]-{4-[2-(1-oxy-pyrrolidin-1-yl)-ethoxy]-phenyl}-amine) - PubMed [pubmed.ncbi.nlm.nih.gov]
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